

# Safe Disposal of 24:0 Lyso PC-13C6: A Procedural Guide

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## Compound of Interest

Compound Name: **24:0 Lyso PC-13C6**

Cat. No.: **B12416579**

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For researchers, scientists, and drug development professionals utilizing **24:0 Lyso PC-13C6**, proper disposal is a critical component of laboratory safety and environmental responsibility. This guide provides essential information for the safe handling and disposal of this isotopically labeled lysophospholipid.

## Chemical and Physical Properties

A summary of the key quantitative data for **24:0 Lyso PC-13C6** is presented below. This information is essential for understanding the compound's characteristics and for the development of safe handling protocols.

Property	Value
Molecular Weight	613.80 g/mol
Formula	C <sub>26</sub> <sup>13</sup> C <sub>6</sub> H <sub>66</sub> NO <sub>7</sub> P
CAS Number	2483735-01-7
Appearance	White to off-white solid
Storage Temperature	-20°C

## Personal Protective Equipment (PPE)

Before handling **24:0 Lyso PC-13C6**, it is imperative to be outfitted with the appropriate personal protective equipment to minimize exposure and ensure personal safety.

- Hand Protection: Wear suitable protective gloves.
- Eye Protection: Use chemical safety goggles or a face shield with safety glasses.[[1](#)]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin contact.[[1](#)]
- Respiratory Protection: In case of inadequate ventilation, use an approved supplied-air respirator.[[1](#)]

## Disposal Protocol

The disposal of **24:0 Lyso PC-13C6** must be conducted in a manner that ensures safety and complies with all relevant regulations. The following step-by-step procedure should be followed:

- Initial Containment: In the event of a spill, mechanically take up the material by sweeping or shoveling and collect it in a suitable, labeled container for disposal.[[1](#)]
- Waste Characterization: The waste is characterized as a non-recyclable chemical product. It should be disposed of as an unused product.[[1](#)]
- Professional Disposal: It is recommended to engage a licensed professional waste disposal service to handle the disposal of this material.[[1](#)] Offer surplus and non-recyclable solutions to a licensed disposal company.[[1](#)]
- Regulatory Compliance: All disposal activities must adhere to local, state, and federal environmental control regulations.[[1](#)]
- Environmental Precaution: Avoid release of the chemical into the environment.[[1](#)] While the product is not considered harmful to aquatic organisms, an environmental hazard cannot be excluded in the event of unprofessional handling or disposal.[[1](#)]

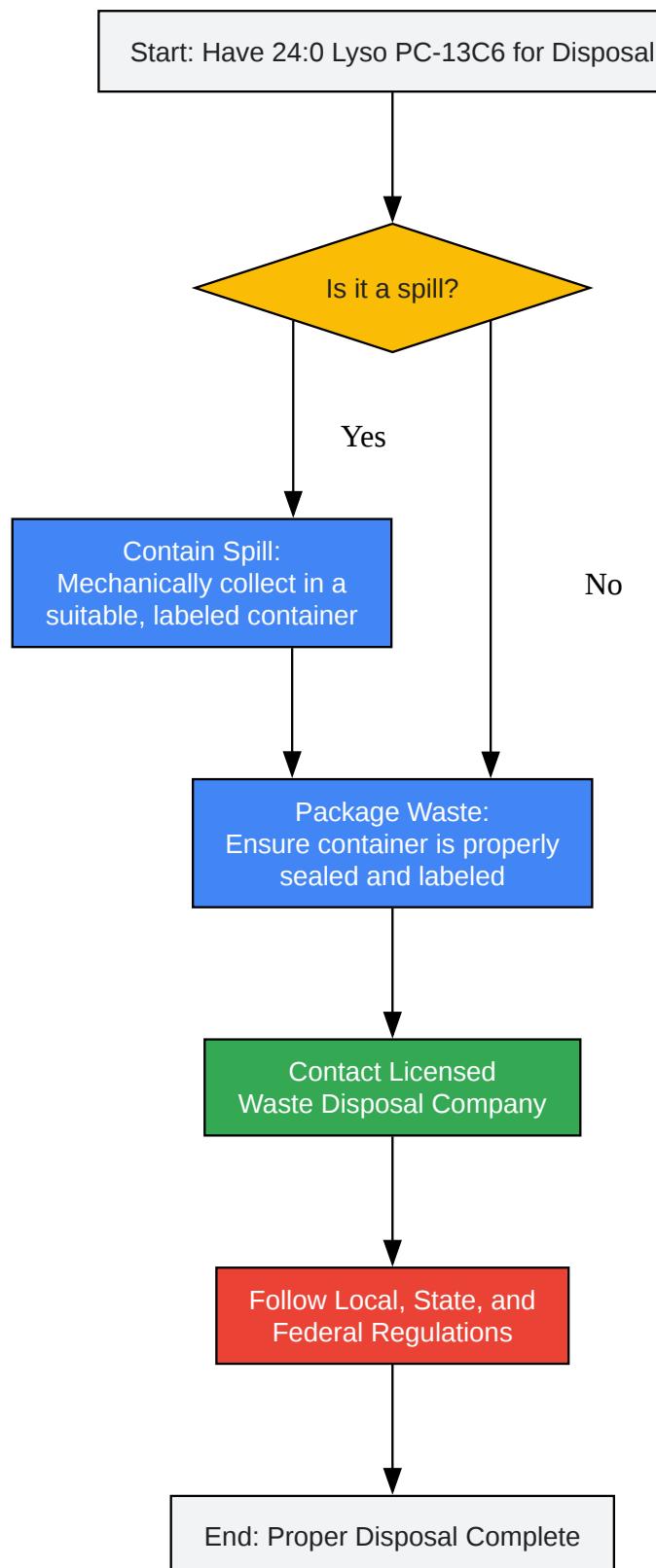
## Emergency Procedures

In the event of accidental exposure, the following first-aid measures should be taken immediately:

- After Inhalation: Move the individual to fresh air and ventilate the area. If breathing is difficult, seek medical attention.[[1](#)]
- After Skin Contact: Wash the affected area with plenty of soap and water.[[1](#)]
- After Eye Contact: Rinse the eyes cautiously with water for several minutes.[[1](#)]
- After Ingestion: Rinse the mouth with water and seek medical advice.[[1](#)]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **24:0 Lyso PC-13C6**.



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Caption: Disposal workflow for **24:0 Lyso PC-13C6**.

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## References

- 1. isotope.com [isotope.com]
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